

# Proper Disposal of Glyphosate in a Laboratory Setting: A Procedural Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest			
Compound Name:	Glyphosate		
Cat. No.:	B1671968	Get Quote	

For immediate operational and safety guidance, this document outlines the essential procedures for the proper disposal of **glyphosate** in a research environment. Adherence to these protocols is critical for ensuring personnel safety and regulatory compliance.

This guide is intended for researchers, scientists, and drug development professionals who handle **glyphosate** in a laboratory setting. The information provided herein is for guidance purposes only. Always consult your institution's Environmental Health and Safety (EHS) department for specific protocols and regulatory requirements applicable to your location.

## Immediate Safety and Disposal Plan

All waste containing **glyphosate**, including pure substance, solutions, and contaminated materials, must be treated as hazardous waste. Under no circumstances should **glyphosate** or its solutions be disposed of down the drain.

## **Key Disposal Steps:**

- Consult the Safety Data Sheet (SDS): Before handling or disposing of glyphosate, always review the product-specific SDS for detailed safety and disposal information.
- Segregate Waste: Collect all glyphosate waste in a designated, properly labeled hazardous
  waste container. Do not mix glyphosate waste with other chemical waste streams unless
  explicitly permitted by your EHS department.







- Use Compatible Containers: Store glyphosate waste in containers made of compatible materials, such as high-density polyethylene (HDPE). Ensure containers are in good condition and have secure, leak-proof closures.
- Labeling: Clearly label the waste container with "Hazardous Waste" and "Glyphosate." Include the concentration and date of accumulation.
- Storage: Store the waste container in a designated satellite accumulation area (SAA) that is at or near the point of generation and under the control of laboratory personnel. The SAA should have secondary containment to capture any potential leaks.
- Arrange for Pickup: Contact your institution's EHS department to schedule a pickup for the hazardous waste.

## **Regulatory and Safety Considerations**

**Glyphosate** is not a federally listed hazardous waste under the Resource Conservation and Recovery Act (RCRA). However, depending on the formulation, it may exhibit hazardous characteristics, such as corrosivity (pH  $\leq$  2 or  $\geq$  12.5), which would classify it as a RCRA characteristic hazardous waste (D002)[1]. Therefore, it is imperative to treat all **glyphosate** waste as hazardous unless a formal hazard determination by your EHS department concludes otherwise.



Parameter	Guideline	Reference
RCRA Hazardous Waste Classification	May be a characteristic hazardous waste (Corrosivity - D002) depending on the formulation's pH.[1]	40 CFR 261.22[1]
Sewer Disposal	Prohibited.[2]	Safety Data Sheet for Glyphosate[2]
Container Compatibility	High-Density Polyethylene (HDPE) is a suitable container material.	General laboratory chemical waste guidelines
Satellite Accumulation Area (SAA) Limit	A maximum of 55 gallons of hazardous waste may be stored. For acutely toxic "Plisted" waste, the limit is one quart.	University of Pennsylvania EHRS Guidelines

# **Experimental Protocols Decontamination of Laboratory Equipment**

Equipment contaminated with **glyphosate** must be decontaminated before reuse or disposal.

#### Materials:

- Appropriate Personal Protective Equipment (PPE): lab coat, safety goggles, and chemical-resistant gloves (e.g., nitrile).
- Detergent solution.
- · Deionized water.
- Designated hazardous waste container for rinsate.

### Procedure:



- Initial Rinse: Rinse the equipment with a small amount of deionized water to remove gross contamination. Collect this initial rinsate in a designated hazardous waste container.
- Wash: Wash the equipment thoroughly with a laboratory-grade detergent solution.
- Subsequent Rinses: Rinse the equipment multiple times with deionized water.
- Rinsate Disposal: All rinsate generated from the decontamination process must be collected and disposed of as hazardous waste.
- Drying: Allow the equipment to air dry completely before reuse or storage.

## **Management of Glyphosate Spills**

In the event of a **glyphosate** spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

#### Materials:

- PPE: lab coat, safety goggles, chemical-resistant gloves, and, for large spills, a respirator may be necessary.
- Spill kit containing absorbent materials (e.g., vermiculite, sand, or commercial sorbent pads).
- Calcium carbonate (garden lime) for potential neutralization in soil, which may be adapted for spill control under EHS guidance.
- Sealable plastic bags or a designated hazardous waste container for cleanup debris.

#### Procedure:

- Alert Personnel: Immediately alert others in the vicinity of the spill.
- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate area.
- Don PPE: Before attempting to clean the spill, put on the appropriate PPE.
- Containment: For liquid spills, create a dike around the spill using absorbent materials to prevent it from spreading.








- Absorption: Cover the spill with an absorbent material.
- Collection: Carefully sweep or scoop the absorbed material and place it into a labeled, sealable plastic bag or a designated hazardous waste container.
- Decontamination of Spill Area: Clean the spill area with a detergent and water solution.
   Collect the cleaning solution and any contaminated wipes for disposal as hazardous waste.
- Disposal: All materials used for the spill cleanup are considered hazardous waste and must be disposed of accordingly.
- Reporting: Report the spill to your laboratory supervisor and your institution's EHS department.

## **Disposal Workflow**





Click to download full resolution via product page

Caption: Decision workflow for the proper disposal of **glyphosate** waste in a laboratory setting.



### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

## References

- 1. RCRA Characteristic Waste | Office of Clinical and Research Safety [vumc.org]
- 2. deepgreenpermaculture.com [deepgreenpermaculture.com]
- To cite this document: BenchChem. [Proper Disposal of Glyphosate in a Laboratory Setting: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671968#glyphosate-proper-disposal-procedures]

## **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com